

An In-depth Technical Guide to the Physical Properties of 1-Bromoethyl Acetate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **1-bromoethyl acetate**, a significant compound in organic synthesis, particularly in the modification of antibiotics.[1][2][3] This document presents its boiling point and density, supported by available data and standardized experimental methodologies.

Core Physical Properties

1-Bromoethyl acetate (CAS No. 40258-78-4) is a haloalkyl ester with the molecular formula C₄H₇BrO₂ and a molecular weight of approximately 167.00 g/mol .[1][4][5] It typically appears as a clear, colorless to pale yellow oil.[3]

Quantitative Data Summary

The physical properties of **1-bromoethyl acetate** have been reported in various chemical databases and supplier specifications. The following table summarizes the key quantitative data for easy reference and comparison.



Physical Property	Value	Conditions
Boiling Point	141.555 °C	at 760 mmHg
122-125 °C	at 738 Torr	
Density	1.496 g/cm ³	Standard Conditions
1.48 g/cm ³	Standard Conditions	
Refractive Index	1.451	Standard Conditions

Note: Variations in reported values may be attributed to different experimental conditions or purities of the samples.

Experimental Protocols

While specific experimental determinations for **1-bromoethyl acetate** are not extensively detailed in publicly available literature, the following are standardized and widely accepted methods for determining the boiling point and density of liquid organic compounds like **1-bromoethyl acetate**.

1. Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A standard method for its determination is distillation.

- Apparatus: A standard distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
 - The round-bottom flask is filled to approximately two-thirds of its volume with 1bromoethyl acetate and a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
 - The flask is heated gently.



- As the liquid boils, the vapor rises, condenses in the condenser, and the distillate is collected in the receiving flask.
- The temperature is recorded when it stabilizes, which corresponds to the boiling point of the substance at the measured atmospheric pressure.
- Pressure Correction: Since the boiling point is pressure-dependent, the observed boiling point is often corrected to the standard pressure of 760 mmHg using a nomograph or the Clausius-Clapeyron equation.
- 2. Determination of Density (Pycnometer Method)

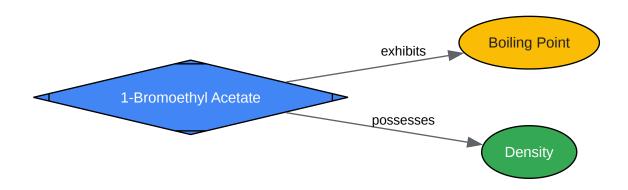
Density is the mass per unit volume of a substance. The pycnometer method is a precise technique for determining the density of liquids.

- Apparatus: A pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube) and an analytical balance.
- Procedure:
 - The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed (m₁).
 - The pycnometer is filled with distilled water of a known temperature (and thus known density) and weighed again (m₂).
 - The pycnometer is emptied, dried completely, and then filled with **1-bromoethyl acetate** at the same temperature and weighed (m₃).
 - The density of **1-bromoethyl acetate** (ρ) is calculated using the formula: $\rho = [(m_3 m_1) / (m_2 m_1)] * \rho$ _water where ρ _water is the density of water at the experimental temperature.

Logical Relationship of Properties

The following diagram illustrates the direct relationship between the chemical compound **1-bromoethyl acetate** and its fundamental physical properties.





Click to download full resolution via product page

Caption: Relationship between **1-bromoethyl acetate** and its key physical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. scbt.com [scbt.com]
- 2. 1-Bromoethyl acetate | 40258-78-4 [chemicalbook.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Page loading... [guidechem.com]
- 5. 1-Bromoethyl acetate | C4H7BrO2 | CID 11137505 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties
 of 1-Bromoethyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b138604#physical-properties-of-1-bromoethyl-acetate-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com